

Proper Disposal of 2-(4-Hydroxyphenyl)-5-pyrimidinol: A Safety and Compliance Guide

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenyl)-5-pyrimidinol

Cat. No.: B126618

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For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical reagents is a critical aspect of laboratory management and environmental responsibility. This guide provides detailed, step-by-step procedures for the proper disposal of **2-(4-Hydroxyphenyl)-5-pyrimidinol**, ensuring the safety of laboratory personnel and adherence to regulatory standards.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to handle **2-(4-Hydroxyphenyl)-5-pyrimidinol** with the appropriate personal protective equipment (PPE). According to safety data sheets, this compound is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]}

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves.
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** If there is a risk of inhaling dust, use a NIOSH-approved respirator.^[2]

Always handle the chemical in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.[3] An eyewash station and safety shower should be readily accessible.

Hazard Profile and Disposal Summary

While a specific, detailed disposal protocol for **2-(4-Hydroxyphenyl)-5-pyrimidinol** is not extensively documented, the hazard profile derived from available safety data sheets provides clear guidance. It should be treated as a hazardous chemical waste.[4] Disposal must align with institutional, local, and national regulations for toxic organic solids.[4]

Hazard Classification	Description	Disposal Consideration
Skin Irritant	Causes skin irritation.[1]	Dispose of as toxic solid waste. Contaminated clothing should be decontaminated or disposed of as hazardous waste.
Eye Irritant	Causes serious eye irritation.[1]	Wear appropriate eye protection during handling and disposal.
Respiratory Irritant	May cause respiratory irritation.[1]	Handle in a well-ventilated area or fume hood to avoid dust generation.
Environmental Hazard	Should not be released into the environment.	Prevent entry into drains and waterways.[5][6]

Step-by-Step Disposal Procedure

The disposal of **2-(4-Hydroxyphenyl)-5-pyrimidinol** must be carried out in compliance with all applicable federal, state, and local regulations. The following is a general procedural guide.

- Waste Characterization: Unused or waste **2-(4-Hydroxyphenyl)-5-pyrimidinol** should be classified as hazardous chemical waste.[4][7] Do not mix it with non-hazardous waste.

- Containerization:
 - Collect waste material, including any residual solid compound and contaminated disposable items (e.g., weigh boats, gloves, pipette tips), in a designated and clearly labeled hazardous waste container.^[4]
 - The container must be made of a material compatible with the chemical, be in good condition, and have a secure, tight-fitting lid.
- Labeling:
 - Clearly label the hazardous waste container with the words "Hazardous Waste."^[4]
 - The label must include the full chemical name: "**2-(4-Hydroxyphenyl)-5-pyrimidinol**" and its CAS number (142172-97-2).^[2]
 - Indicate the primary hazards (e.g., "Irritant," "Toxic").
 - Note the accumulation start date.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory.^[4]
 - The storage area should be secure, away from incompatible materials, and have secondary containment to prevent spills.
- Disposal:
 - Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^{[4][5]}
 - Do not pour **2-(4-Hydroxyphenyl)-5-pyrimidinol** down the drain or dispose of it in the regular trash.^{[4][7]}

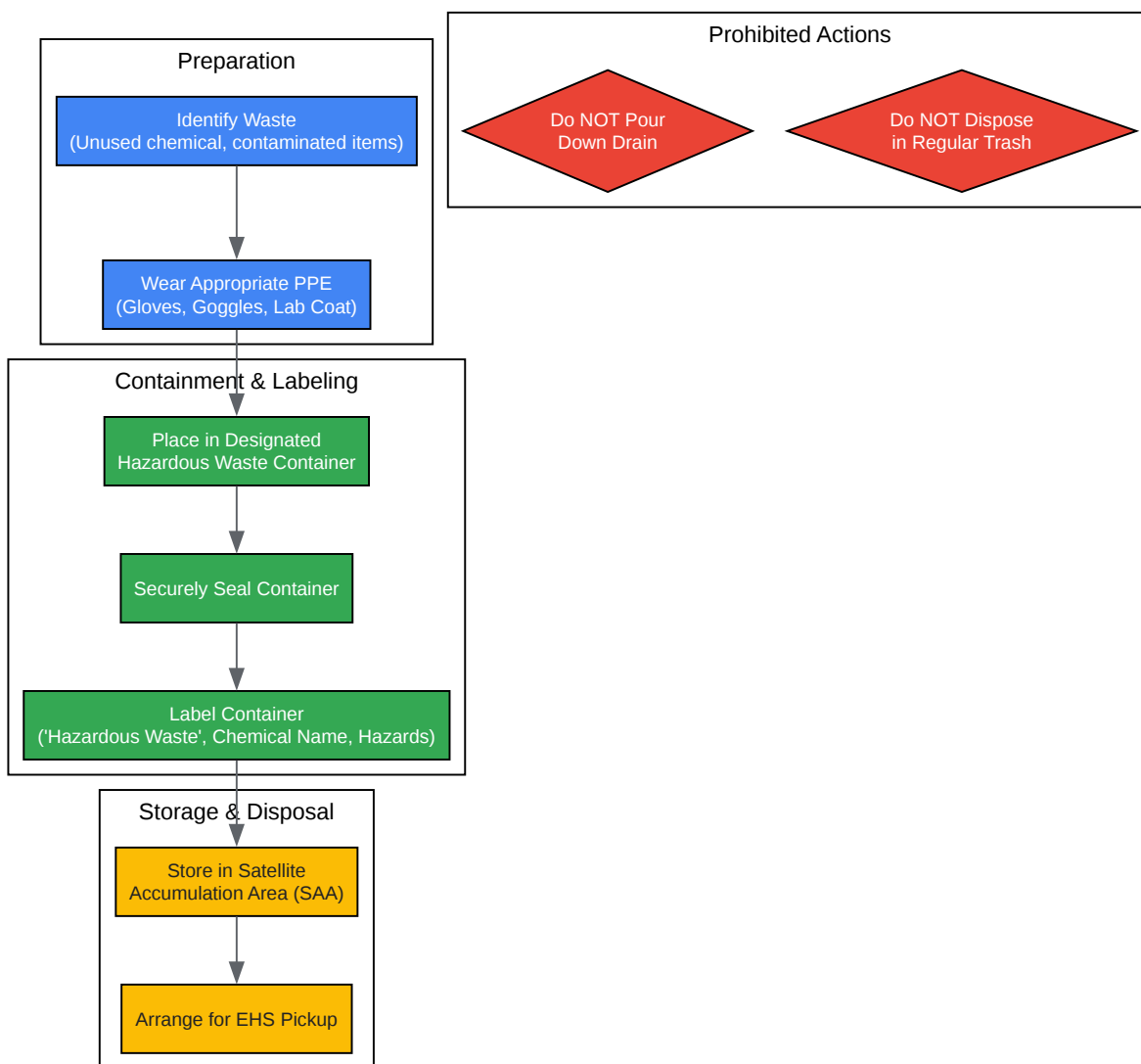
Spill Management

In the event of a spill, follow these immediate steps:

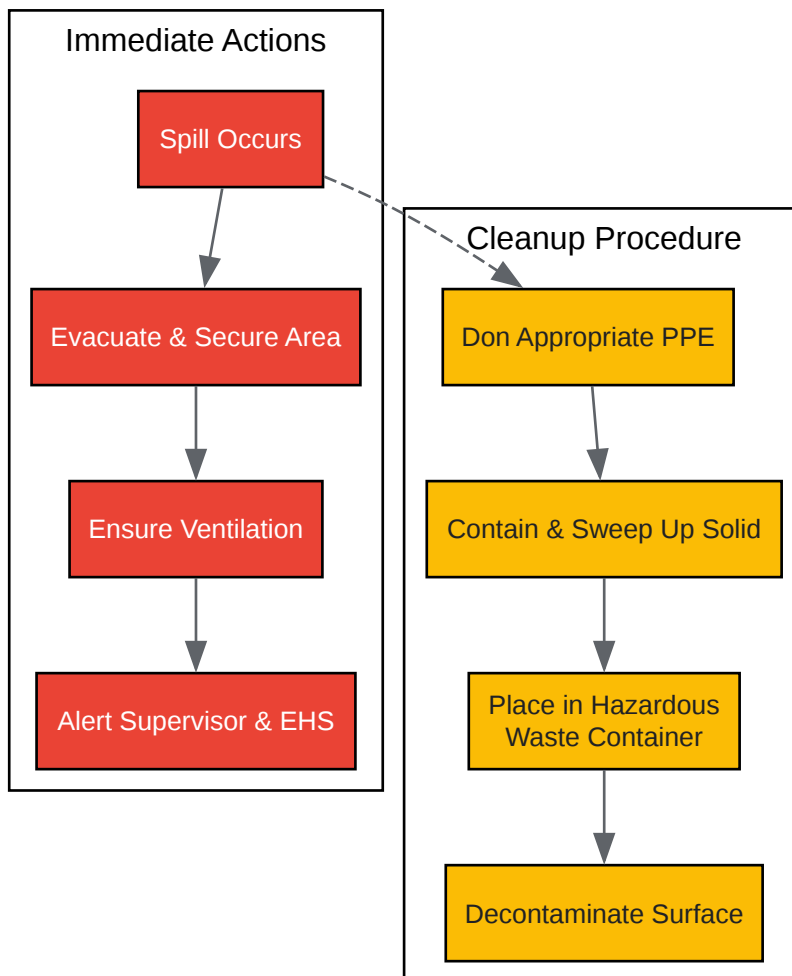
- **Evacuate and Secure the Area:** Alert others in the vicinity and restrict access to the spill area.
- **Ensure Ventilation:** Work in a well-ventilated area.
- **Wear Appropriate PPE:** Refer to the safety and handling protocols above.
- **Contain the Spill:** Carefully sweep up the solid material, avoiding dust generation, and place it into a labeled hazardous waste container.[\[7\]](#)
- **Clean the Area:** Decontaminate the spill surface according to your laboratory's standard operating procedures.
- **Report the Spill:** Notify your laboratory supervisor and EHS department immediately.[\[7\]](#)

Diagrams

Disposal Workflow for 2-(4-Hydroxyphenyl)-5-pyrimidinol



Spill Response Plan



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